

TH-Z145 solubility and preparation for experiments

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Compound of Interest

Compound Name: TH-Z145

Cat. No.: B12404978

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Application Notes and Protocols for TH-Z145

For Researchers, Scientists, and Drug Development Professionals

Introduction

TH-Z145 is a lipophilic bisphosphonate compound that has been identified as a potent inhibitor of Farnesyl Pyrophosphate Synthase (FPPS) with an IC₅₀ of 210 nM.^[1] As a key enzyme in the mevalonate pathway, FPPS plays a critical role in the biosynthesis of isoprenoids, which are essential for various cellular processes, including protein prenylation. Inhibition of FPPS disrupts these processes, making **TH-Z145** a valuable tool for research in areas such as oncology and immunology. These application notes provide detailed information on the solubility, preparation, and experimental use of **TH-Z145**.

Physicochemical Properties and Solubility

TH-Z145 has a molecular weight of 394.34 g/mol.^[1] Its lipophilic nature dictates its solubility in common laboratory solvents. Proper dissolution and storage are crucial for maintaining the compound's activity and ensuring reproducible experimental results.

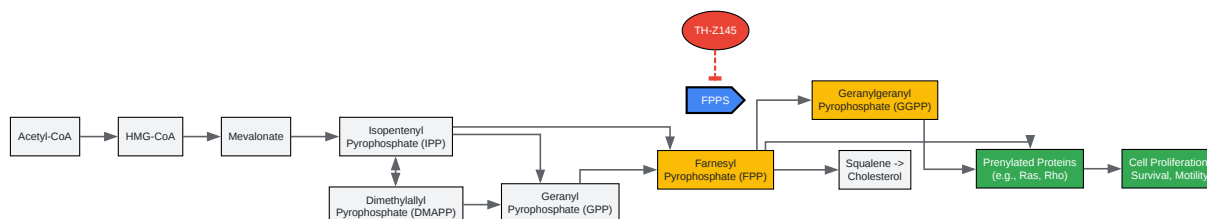
Table 1: Solubility and Storage of **TH-Z145**

Solvent	Solubility	Recommended Stock Concentration	Storage Conditions
DMSO	100 mg/mL (253.59 mM)[2]	10 mM - 50 mM	-20°C for up to 1 month, -80°C for up to 6 months[1]
Ethanol	Data not available (Expected to be soluble)	To be determined empirically	-20°C or -80°C
PBS (pH 7.4)	Insoluble or poorly soluble	Not recommended for stock solutions	Not applicable

Note: Due to its lipophilic nature, **TH-Z145** is not readily soluble in aqueous solutions like PBS. It is recommended to prepare a high-concentration stock solution in DMSO and then dilute it in aqueous buffers or cell culture media for experiments. Ensure the final DMSO concentration in the assay is low (typically <0.5%) to avoid solvent-induced cytotoxicity.

Signaling Pathway

TH-Z145 targets Farnesyl Pyrophosphate Synthase (FPPS), a critical enzyme in the mevalonate pathway. This pathway is responsible for the production of isoprenoid precursors, such as farnesyl pyrophosphate (FPP) and geranylgeranyl pyrophosphate (GGPP). These molecules are vital for the post-translational modification of small GTPases (e.g., Ras, Rho, Rac), a process known as prenylation. Prenylation is essential for the proper membrane localization and function of these signaling proteins, which are involved in cell growth, differentiation, and survival. By inhibiting FPPS, **TH-Z145** prevents the synthesis of FPP and GGPP, thereby blocking protein prenylation and disrupting downstream signaling cascades.



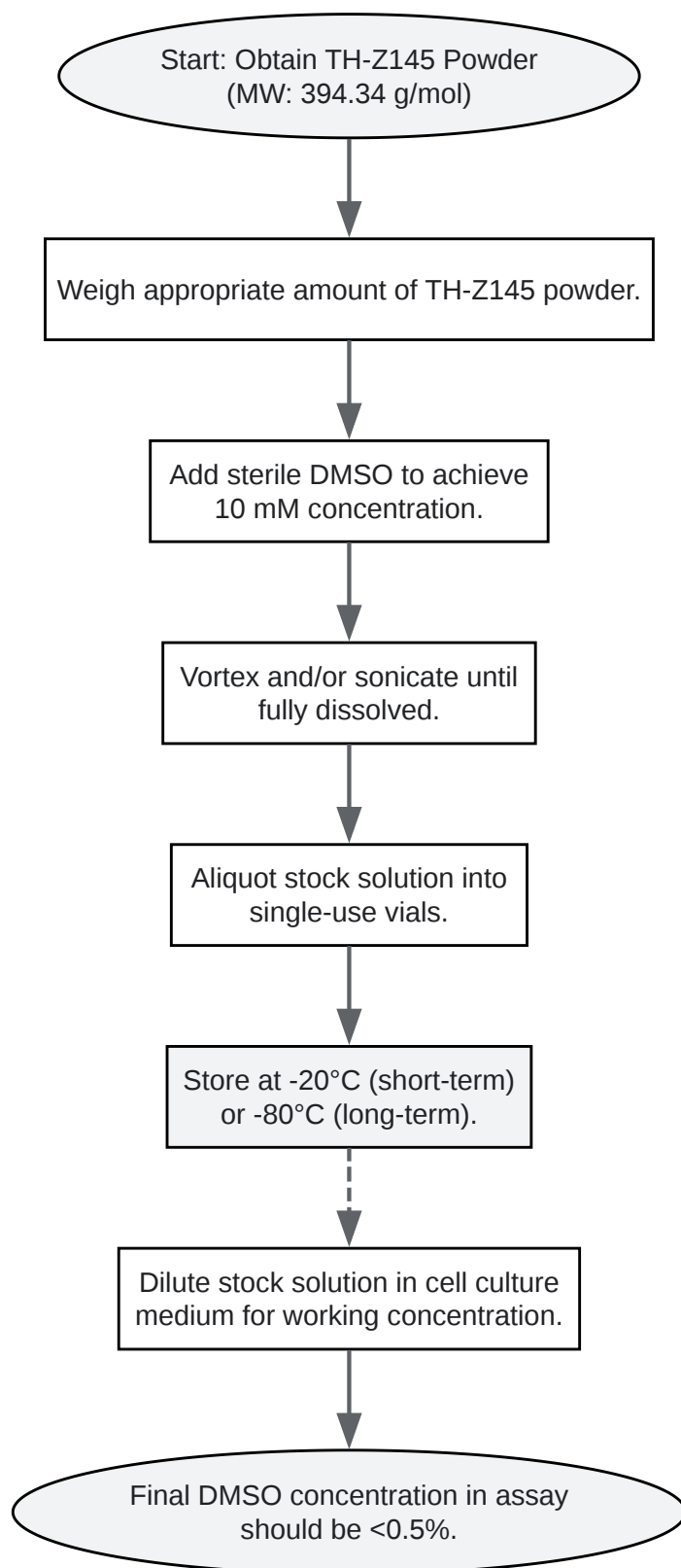
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Figure 1: TH-Z145 inhibits FPPS in the mevalonate pathway.

Experimental Protocols

Preparation of TH-Z145 Stock and Working Solutions

This protocol describes the preparation of a 10 mM stock solution of **TH-Z145** in DMSO and its subsequent dilution for use in cell-based assays.



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Figure 2: Workflow for preparing **TH-Z145** solutions.

Materials:

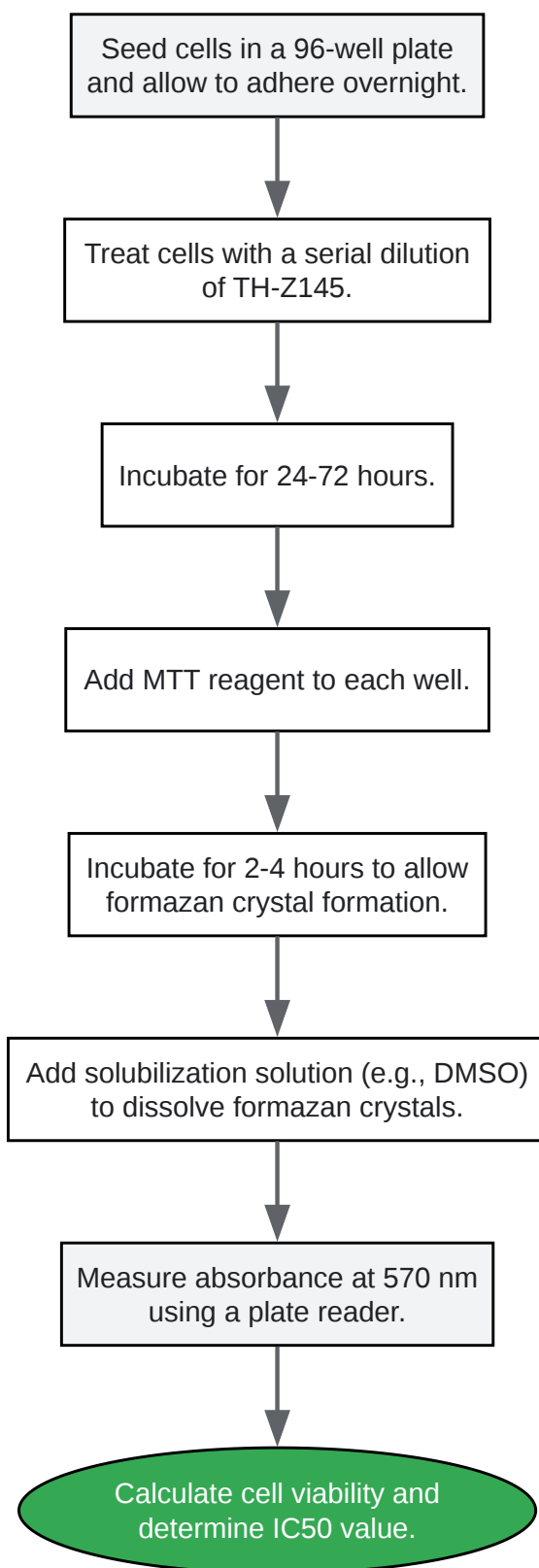
- **TH-Z145** powder (MW: 394.34 g/mol)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer and/or sonicator

Procedure:

- Calculate the required amount of **TH-Z145**: To prepare 1 mL of a 10 mM stock solution, weigh out 3.94 mg of **TH-Z145** powder.
- Dissolution: Add the weighed **TH-Z145** to a sterile microcentrifuge tube. Add the calculated volume of sterile DMSO (e.g., 1 mL for a 10 mM solution).
- Ensure complete dissolution: Vortex the solution thoroughly. If necessary, sonicate in a water bath for short intervals until the powder is completely dissolved.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1]
- Preparation of Working Solutions: On the day of the experiment, thaw an aliquot of the stock solution. Dilute the stock solution to the desired final concentration in pre-warmed cell culture medium. It is crucial to perform serial dilutions to ensure homogeneity and to keep the final DMSO concentration below 0.5% to minimize solvent toxicity to the cells.

Cell Viability Assay (MTT Assay)

This protocol is adapted for determining the cytotoxic effects of **TH-Z145** on a chosen cancer cell line.



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References

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- 2. Western blot protocol | Abcam [[abcam.com](https://www.abcam.com)]
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